

Glycyclamide structure-activity relationship analysis

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Glycyclamide

CAS No.: 664-95-9

Cat. No.: S529045

[Get Quote](#)

Glycyclamide Core Structure

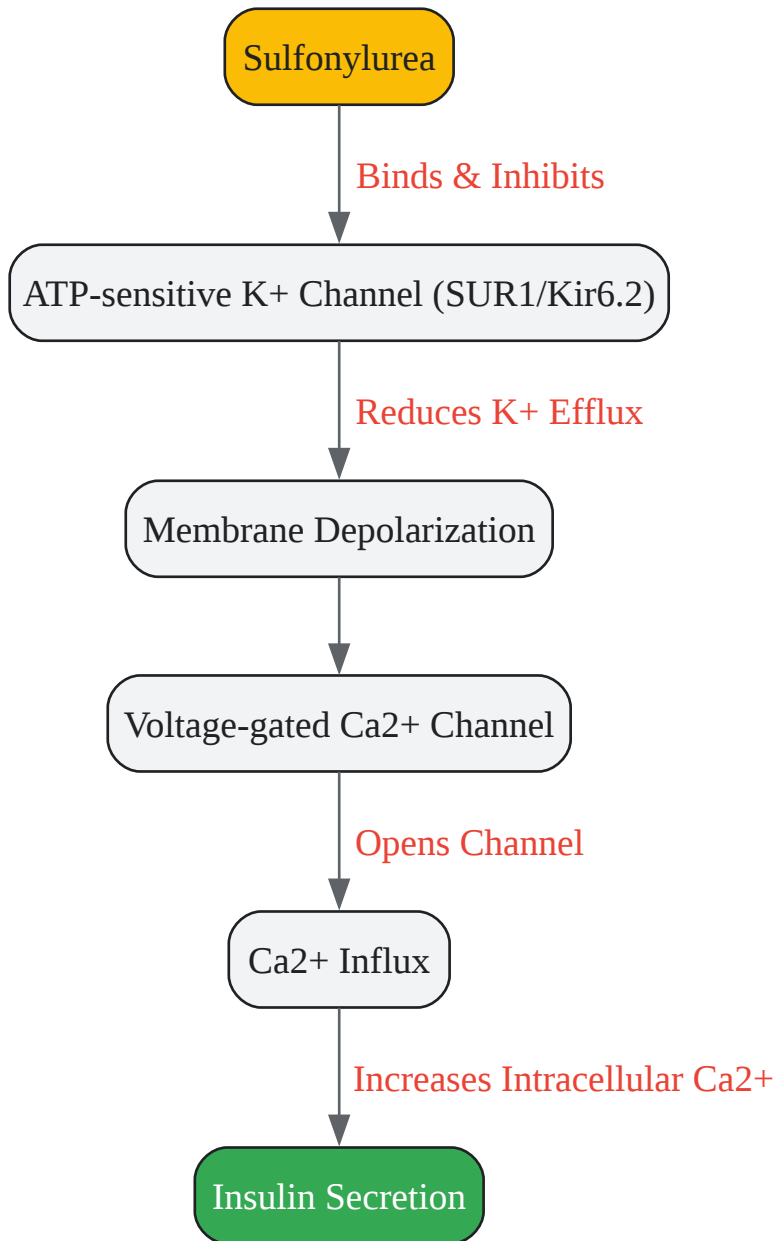
Glycyclamide is a sulfonylurea compound with the molecular formula $C_{14}H_{20}N_2O_3S$ and an average molecular mass of **296.385 g/mol** [1] [2]. Its IUPAC name is **N-(Cyclohexylcarbamoyl)-4-methylbenzenesulfonamide**, and it is also known as tolcyclamide [2].

The table below summarizes its key structural identifiers:

| Property | Description |
|-------------------|--|
| Molecular Formula | $C_{14}H_{20}N_2O_3S$ [2] |
| Average Mass | 296.385 [2] |
| IUPAC Name | N-(Cyclohexylcarbamoyl)-4-methylbenzenesulfonamide [2] |
| Other Names | Tolcyclamide, Gliciclamida [2] |

General Sulfonylurea Mechanism of Action

While specific binding data for **glycyclamide** is not available in the search results, all sulfonylureas share a common mechanism of action. The diagram below illustrates the general signaling pathway through which sulfonylureas like **glycyclamide** stimulate insulin secretion [3].



[Click to download full resolution via product page](#)

Sulfonylureas bind to and inhibit the **ATP-sensitive potassium channels (K-ATP)** on pancreatic beta cells. This inhibition triggers a cascade that culminates in the secretion of insulin [3]. The specific receptor is a complex of **SUR1** (the sulfonylurea receptor) and **Kir6.2** (which forms the channel pore) [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Sulfonamides: Historical Discovery Development (Structure ... [openaccesspub.org]
2. | C₁₄H₂₀N₂O₃S glycyclamide [chemspider.com]
3. Sulfonylureas - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Glycyclamide structure-activity relationship analysis]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b529045#glycyclamide-structure-activity-relationship-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com